

5-Bromo-2,4-difluorobenzoic acid chemical structure and analysis

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Compound of Interest

Compound Name: 5-Bromo-2,4-difluorobenzoic acid

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An In-depth Technical Guide to 5-Bromo-2,4-difluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2,4-difluorobenzoic acid**, a key intermediate in pharmaceutical and chemical synthesis. The document details its chemical structure, analytical characterization, synthesis protocols, and applications, with a focus on data presentation and experimental methodology.

Chemical Structure and Properties

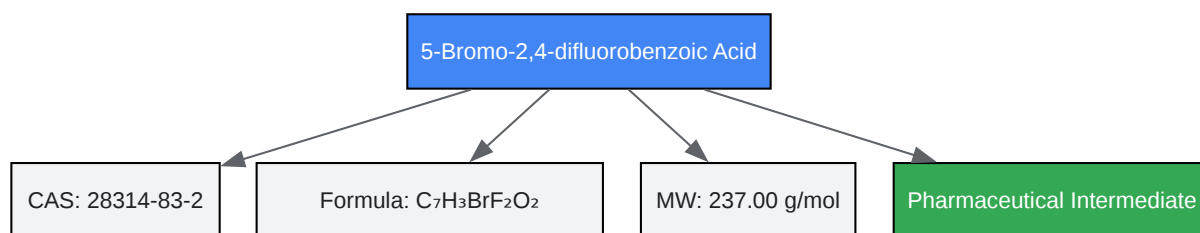
5-Bromo-2,4-difluorobenzoic acid is an aromatic compound with the chemical formula $C_7H_3BrF_2O_2$.^[1] Its structure consists of a benzoic acid core substituted with a bromine atom at the 5-position and two fluorine atoms at the 2- and 4-positions. This specific substitution pattern significantly influences its chemical reactivity and potential biological activity.^[1]

The presence of electron-withdrawing fluorine atoms and a bromine atom on the aromatic ring makes it a valuable building block in medicinal chemistry for the synthesis of complex bioactive molecules and new pharmaceutical compounds.^[1]

Table 1: Physicochemical Properties of **5-Bromo-2,4-difluorobenzoic acid**

Property	Value	Reference
CAS Number	28314-83-2	[1][2][3]
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂	[1][2][3]
Molecular Weight	237.00 g/mol	[1][3]
IUPAC Name	5-bromo-2,4-difluorobenzoic acid	[1][2]
Melting Point	149-151 °C	[2]
SMILES	<chem>C1=C(C(=CC(=C1Br)F)F)C(=O)O</chem>	[1]
InChI Key	BLSMDXUAEFVYID-UHFFFAOYSA-N	[1]

Below is a graphical representation of the logical relationship of the core chemical entity and its key identifiers.

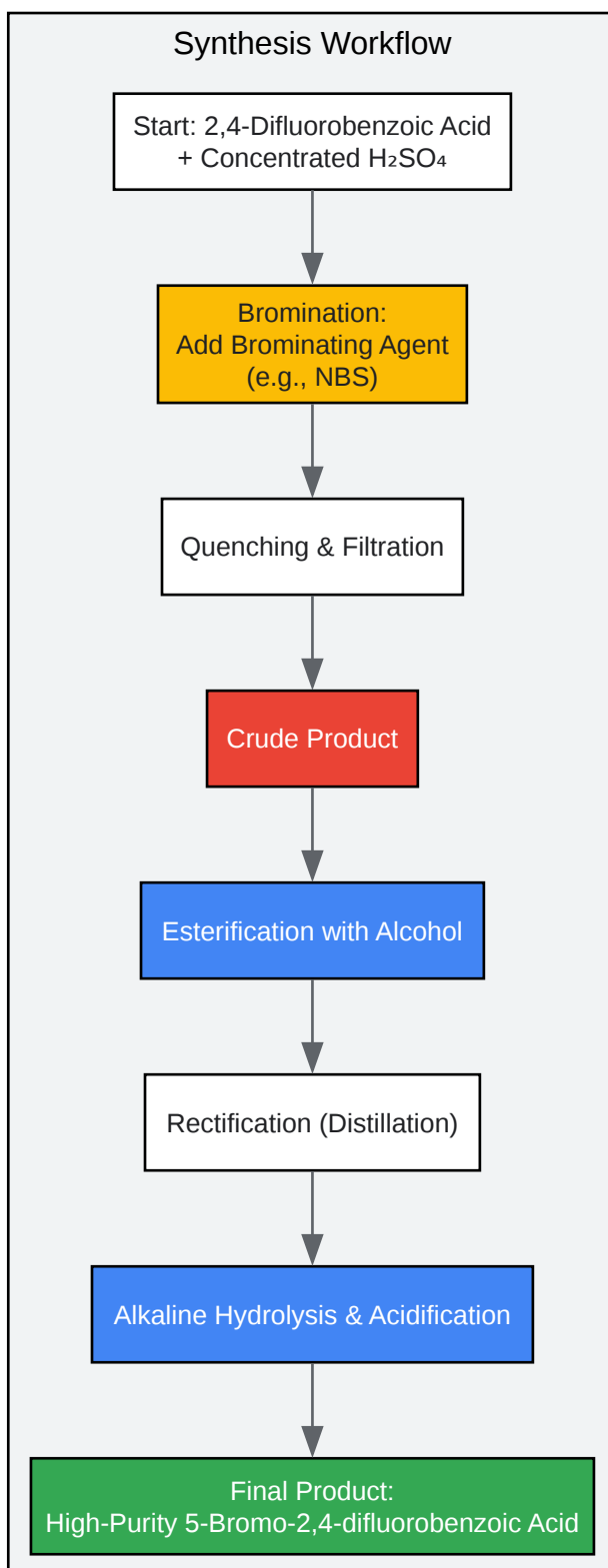


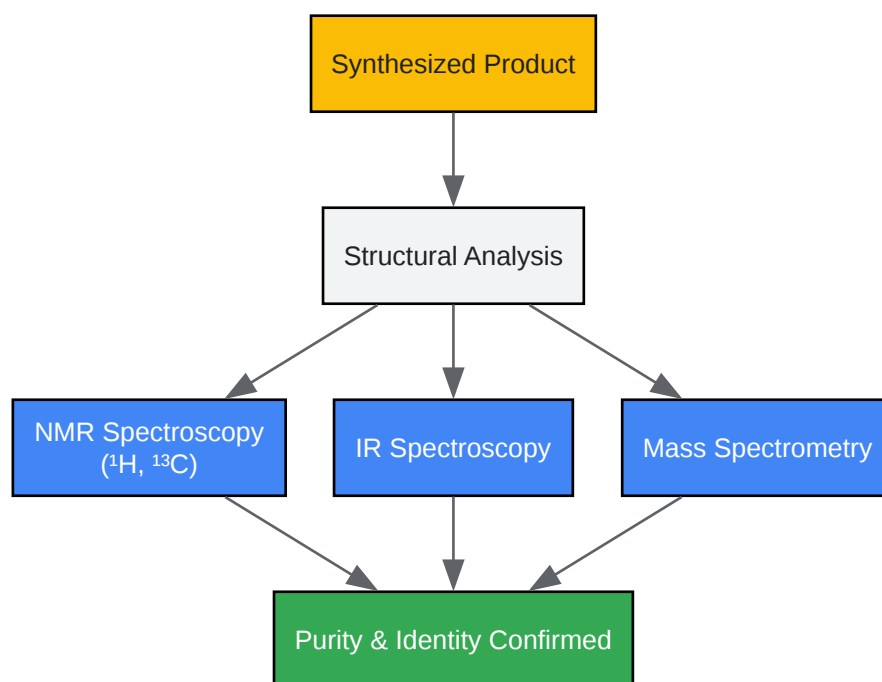
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Caption: Core identifiers for **5-Bromo-2,4-difluorobenzoic acid**.

Synthesis

The most common method for synthesizing **5-Bromo-2,4-difluorobenzoic acid** involves the electrophilic bromination of 2,4-difluorobenzoic acid.[1][4] Various brominating agents and reaction conditions have been explored to optimize yield and purity.[1] A general workflow for a high-purity synthesis is outlined below.[4]





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